

Application Notes and Protocols for E722-2648

Intraperitoneal Injection

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Compound of Interest

Compound Name: E722-2648

Cat. No.: B11036654

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Introduction

E722-2648 is a potent and specific small molecule inhibitor of the β -catenin/B-cell lymphoma 9 (BCL9) protein-protein interaction.[1][2][3] By disrupting this complex, **E722-2648** effectively blocks oncogenic Wnt signaling, a pathway frequently dysregulated in various cancers, particularly colorectal cancer (CRC).[4][5] In preclinical studies, **E722-2648**, also referred to as C-1, has demonstrated antitumor activity in both CRC cell lines and xenograft mouse models.[2][3][6] The compound has also been shown to disrupt cholesterol homeostasis in cancer cells.[1][4] These application notes provide detailed protocols for the formulation of **E722-2648** for intraperitoneal (IP) injection, along with methodologies for key experiments to assess its biological activity.

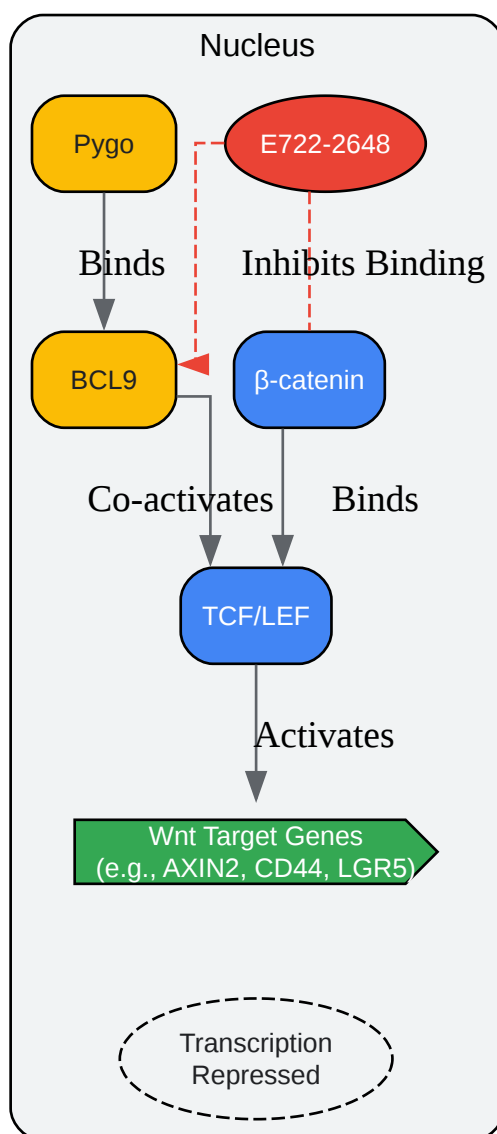
Physicochemical and Biological Properties

A summary of the key quantitative data for **E722-2648** is presented in the table below for easy reference.

| Property | Value | Reference |
|--|--|-----------|
| Molecular Formula | C ₂₁ H ₃₀ N ₂ OS ₂ | [1] |
| Molecular Weight | 390.61 g/mol | [7] |
| CAS Number | 931963-55-2 | [1] |
| Binding Affinity (ITC K _D) | 1.05 μM | [2][8] |
| In Vitro Potency (IC ₅₀) | 9 μM | [2][8] |
| In Vivo Dosage (IP) | 3-4 mg/kg | [4][6] |

Signaling Pathway and Mechanism of Action

E722-2648 targets a critical node in the canonical Wnt signaling pathway. In the "On-State" of this pathway, β-catenin accumulates in the nucleus and forms a complex with T-cell factor/lymphoid enhancer factor (TCF/LEF) transcription factors. This complex requires the coactivator BCL9 to initiate the transcription of Wnt target genes, which drive cell proliferation. **E722-2648** competitively inhibits the interaction between β-catenin and BCL9, thereby preventing the assembly of the transcriptional complex and suppressing the expression of oncogenes like AXIN2 and CD44.[2][5]



Mechanism of E722-2648 Action in the Nucleus



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